

Comprehensive Guide: Optical Rotation of Pure (S)-delta-Heptalactone

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Compound of Interest

Compound Name: 2H-Pyran-2-one, 6-ethyltetrahydro-, (6S)-

CAS No.: 108943-44-8

Cat. No.: B15060195

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Executive Summary: The "Gold Standard" Value

For researchers and formulation scientists, the optical rotation of (S)-delta-heptalactone is a critical purity index, particularly when distinguishing it from its enantiomer, (R)-delta-heptalactone, or the racemic mixture often found in lower-grade commercial reagents.

Based on high-purity asymmetric synthesis and isolation data (purity >99% ee), the specific optical rotation for (S)-delta-heptalactone is:

(c = 1.62, THF)[1]

“

Note on Solvent Dependence: Optical rotation is highly sensitive to solvent interactions. While tetrahydrofuran (THF) yields the value above, values in other solvents (e.g., chloroform, methanol) may vary slightly in magnitude but typically retain the sign for this class of lactones. Always report solvent and concentration alongside your measurements.

Comparative Analysis: (S)-Enantiomer vs. Alternatives

To validate the identity of your sample, compare your experimental data against the established profiles for the (S)-enantiomer, the (R)-enantiomer, and the racemate.

Table 1: Physicochemical & Sensory Comparison

Property	(S)-delta-Heptalactone	(R)-delta-Heptalactone	Racemic (±)
Optical Rotation ()	-41.2° (THF)	+40.4° (THF)	0°
Stereochemical Designation	(S)-(-)-6-ethyltetrahydro-2H-pyran-2-one	(R)-(+)-6-ethyltetrahydro-2H-pyran-2-one	N/A
Biological Role	Aggregation pheromone (e.g., <i>Rhagoletis batava</i>)	Less active / Inactive in specific assays	Mixed activity
Odor Profile	Sweet, creamy, coconut, lactonic	Often sharper, less characteristic "creamy" note	Generic coconut-like
CAS Number	Specific CAS rare (Check 3301-90-4 for generic)	Specific CAS rare	3301-90-4

Critical Homolog Context

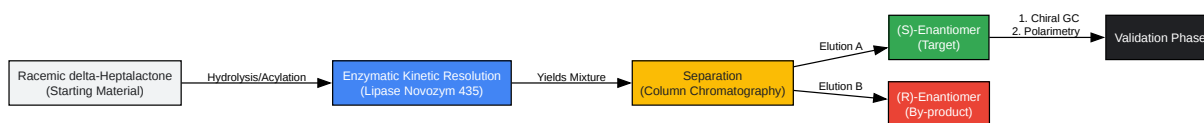
It is vital to note that while (S)-delta-heptalactone is levorotatory (-), its higher homolog (S)-delta-decalactone is typically dextrorotatory (+53.6°). Do not assume the sign of rotation is constant across the delta-lactone homologous series; specific chain-length effects invert the chiroptical response.

Experimental Protocols for Validation

To ensure scientific integrity, use the following self-validating workflows for synthesis, purification, and analysis.

Workflow Diagram: Synthesis to Validation

The following diagram outlines the logical flow from racemic starting material to validated pure enantiomer.



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Figure 1: Workflow for the isolation and validation of (S)-delta-heptalactone using enzymatic kinetic resolution.

Protocol A: Polarimetric Determination

Objective: Determine the specific optical rotation (

) to confirm enantiomeric purity.

- Sample Preparation:
 - Weigh exactly 162 mg of the isolated (S)-delta-heptalactone.

- Dissolve in 10.0 mL of spectroscopic-grade THF (Tetrahydrofuran) or CHCl₃ (Chloroform) to achieve a concentration () of ~1.62 g/100mL.
- Note: Ensure the solution is free of dust particles by filtering through a 0.45 µm PTFE syringe filter if necessary.
- Measurement:
 - Zero the polarimeter with the pure solvent blank.
 - Fill the 1 dm (100 mm) polarimeter tube with the sample solution, ensuring no air bubbles are trapped in the light path.
 - Measure the observed rotation () at 20°C using the Sodium D-line (589 nm).^[1]
- Calculation:
 - Where
 - is the observed rotation,
 - is the path length in dm (usually 1), and
 - is concentration in g/100mL.

Protocol B: Enantiomeric Excess (ee) Determination via Chiral GC

Objective: Quantify the purity before relying on optical rotation.

- Column: Cyclodextrin-based chiral capillary column (e.g., Rt-bDEXsm or Hydrodex β-6TBDM).^[2]
- Conditions:

- Carrier Gas: Helium or Hydrogen.
- Oven Program: Start at 85°C (hold 30 min), ramp 1°C/min to 95°C.
- Validation Criteria:
 - The (S)-enantiomer and (R)-enantiomer must show baseline resolution ().
 - Calculate :
 - Target: ee > 98% for accurate optical rotation reporting.[3]

Mechanism of Action: Why (S) vs (R) Matters

In biological systems (such as pheromone signaling in *Rhagoletis batava*), the stereochemistry of delta-heptalactone dictates receptor binding. The (S)-(-)-enantiomer fits the hydrophobic pocket of the specific odorant-binding proteins, triggering the aggregation response. The (R)-(+)-enantiomer, due to the spatial orientation of the ethyl group at the C6 position, fails to activate the receptor, rendering it biologically inert or acting as a weak antagonist.

This structure-activity relationship (SAR) underscores why "racemic" data is insufficient for advanced drug or pheromone development.

References

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 - Key Data: Structure, molecular weight, and synonyms.[2]
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